Application Notes & Protocols: Handling and Storage of 6-Phenyl-oxindole

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Compound of Interest

Compound Name:	*6-Phenyl-1,3-dihydro-indol-2-one*
CAS No.:	*90751-00-1*
Cat. No.:	*B1624414*

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Introduction: The 6-Phenyl-oxindole Scaffold

The oxindole core is a privileged heterocyclic motif prominently featured in numerous natural products and pharmacologically active compounds.[1][2] As a derivative, 6-phenyl-oxindole (CAS No. 90751-00-1) represents a valuable, yet sparsely documented, synthetic intermediate for researchers in medicinal chemistry and drug development. The introduction of a phenyl group at the 6-position of the oxindole core can significantly alter the molecule's steric and electronic properties, making it a key building block for creating novel chemical entities.

Given the limited publicly available data specific to the 6-phenyl isomer, these guidelines are synthesized from established best practices for the parent oxindole scaffold and related derivatives.[3][4][5][6] This document provides a robust framework for its safe handling, storage, and use in a laboratory setting, emphasizing the chemical principles that underpin these protocols. Researchers must treat this compound with the caution required for novel chemical entities whose toxicological properties have not been fully characterized.

Section 1: Chemical Properties & Physical Data

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Understanding the fundamental properties of a reagent is critical for its proper use. While comprehensive experimental data for 6-phenyl-oxindole is not widely published, the properties of the parent oxindole scaffold provide a foundational reference.

Property	Data for Oxindole (Parent Scaffold)	Remarks and Extrapolations for 6-Phenyl-oxindole
Molecular Formula	C_8H_7NO	$C_{14}H_{11}NO$
Molecular Weight	133.15 g/mol [7][8]	209.25 g/mol
Appearance	Pale yellow or beige solid/powder[5]	Expected to be a crystalline powder, potentially white, off-white, or light yellow.
Solubility	Soluble in DMF, Ethanol; sparingly in DMSO & water[9]	Phenyl substitution likely decreases aqueous solubility. Expect good solubility in polar aprotic solvents like DMSO and DMF.
Thermal Stability	Stable under normal conditions.[5]	The bicyclic core is generally stable, but degradation can occur at high temperatures.

Section 2: Hazard Identification & Personal Protective Equipment (PPE)

As a matter of principle, any compound with limited safety data should be handled as potentially hazardous. The GHS classifications for the parent oxindole scaffold serve as a minimum baseline for safety precautions.

GHS Hazard Statements (based on Oxindole):

- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[3]

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- H335: May cause respiratory irritation.[3][10]

Causality Behind PPE Recommendations

The rationale for PPE selection is to create a complete barrier against the primary routes of exposure: dermal contact, ocular contact, and inhalation of fine particulates.

- Engineering Controls: Always handle solid 6-phenyl-oxindole and its concentrated solutions inside a certified chemical fume hood. This is the primary defense to minimize respiratory exposure.

- Eye Protection: The lactam and aromatic functionalities can cause significant eye irritation.[3] ANSI Z87.1-rated safety glasses with side shields are mandatory. When handling larger quantities or where splashing is possible, chemical goggles or a full-face shield should be used.

- Skin Protection: The compound is a potential skin irritant.[3][5] Wear nitrile gloves (inspect for integrity before use) and a buttoned lab coat.[3] For extended operations, consider double-gloving.

- Respiratory Protection: If handling the powder outside of a fume hood is unavoidable (not recommended), a NIOSH-approved N95 (or better) particulate respirator is required.[10]

Section 3: Long-Term Storage Protocol

The oxindole scaffold's primary liability is its susceptibility to oxidation, particularly at the C3 position. Light and atmospheric oxygen can promote the formation of undesired impurities over time. Therefore, the goal of the long-term storage protocol is to mitigate these environmental factors.

Recommended Long-Term Storage Conditions:

- Temperature: Store at 2-8°C. While some suppliers may ship at room temperature, refrigerated storage is prudent for long-term stability by slowing the rate of potential degradation reactions.

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- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen). This is the most critical step to prevent oxidation. After each use, flush the headspace of the container with inert gas before sealing.
- Light: Protect from light. Store the container in a dark location or use an amber vial. Photo-oxidation is a common degradation pathway for aromatic heterocyclic compounds.
- Container: Use a tightly sealed, clearly labeled container. Ensure the cap provides a high-integrity seal to maintain the inert atmosphere.

Section 4: Protocol for Solution Preparation

This protocol ensures the accurate and safe preparation of stock solutions for use in experimental assays.

- Pre-Equilibration: Remove the 6-phenyl-oxindole container from cold storage and allow it to equilibrate to room temperature for at least 20-30 minutes before opening. This prevents atmospheric moisture from condensing on the cold solid, which could compromise stability.
- Weighing: Inside a chemical fume hood, carefully weigh the desired amount of the powdered reagent into a tared, appropriate vial (e.g., amber glass vial with a PTFE-lined cap).
- Solvent Addition: Add the desired volume of a suitable anhydrous solvent (e.g., DMSO, DMF).
    - Scientific Rationale: Using anhydrous-grade solvents is crucial, as water can participate in or catalyze degradation pathways.
- Dissolution: Cap the vial securely and mix the contents by vortexing or gentle sonication until all solid is dissolved. Visually inspect the solution against a light source to ensure there is no suspended particulate matter. A clear solution is essential for reproducible results in biological assays.
- Storage of Stock Solutions:
    - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

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- Store stock solutions at -20°C or -80°C.
- Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.

Section 5: Quality Control and Stability Assessment

A self-validating protocol requires periodic checks to ensure the integrity of the reagent.

- Visual Inspection: Before use, always inspect the solid material. Any change in color (e.g., darkening) or texture may indicate degradation.
- Solution Clarity: When preparing a solution, if it appears cloudy, colored, or contains particulates when it was previously clear, the reagent may be compromised.
- Functional Check (Recommended): The most reliable validation is functional. If assay results become inconsistent or show a drop in expected activity, reagent integrity should be a primary suspect. Compare the performance of an older stock against a freshly prepared solution from solid.
- Analytical Verification (Optional): For GMP or other high-stakes applications, purity can be periodically verified using analytical techniques such as HPLC-UV or LC-MS to detect the appearance of degradation products.

Section 6: Workflow & Logic Diagrams

The following diagrams illustrate the key decision-making and handling processes for 6-phenyl-oxindole.

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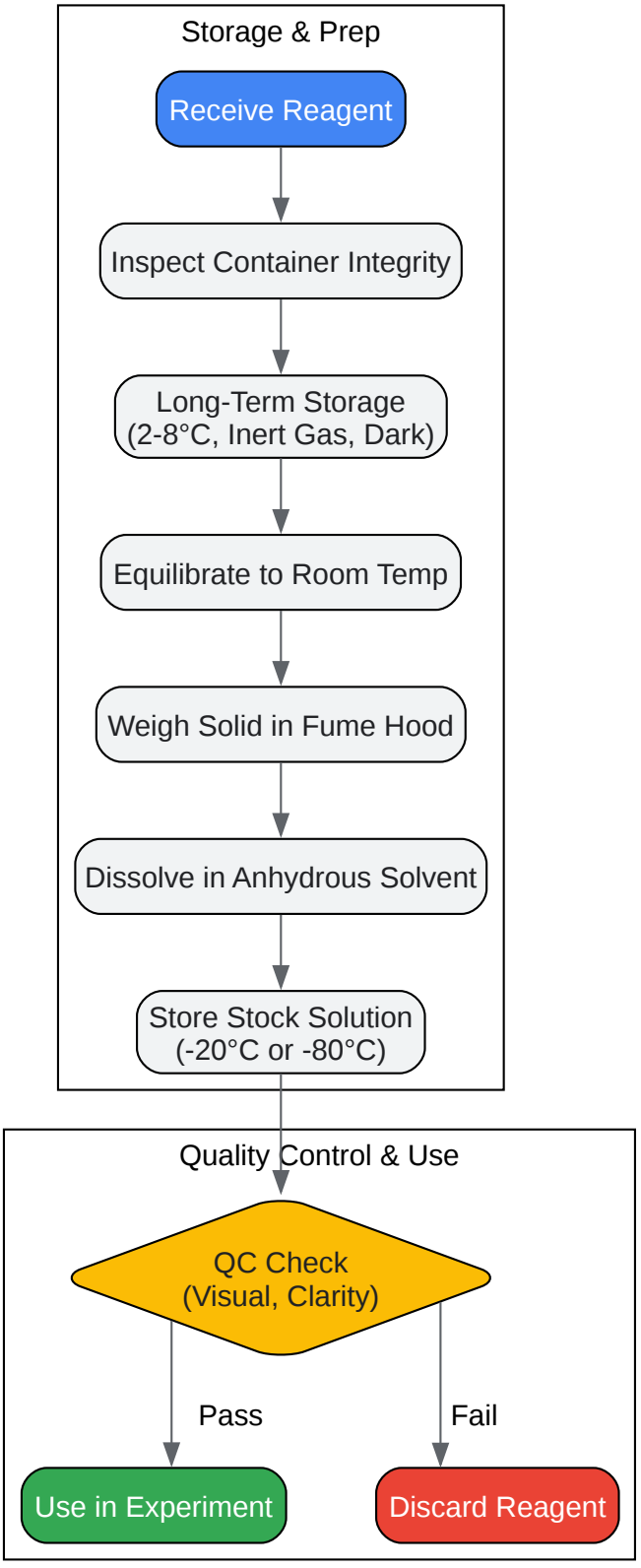

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Caption: Workflow from reagent receipt to experimental use.

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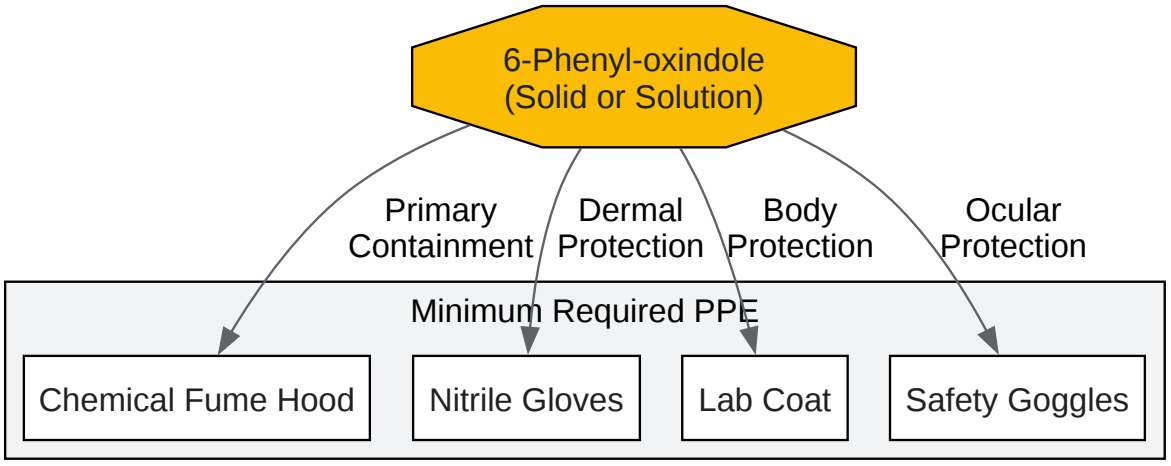

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Caption: Mandatory safety barriers for handling 6-phenyl-oxindole.

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